

Application Note: Purification of Synthetic Amyl Laurate by Distillation

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Compound of Interest

Compound Name: Amyl laurate

Cat. No.: B1219667

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Introduction

Amyl laurate, an ester of amyl alcohol and lauric acid, is a valuable compound in the cosmetic, food, and fragrance industries due to its emollient properties and characteristic faint, oily aroma.^{[1][2]} The synthesis of **amyl laurate**, typically through the esterification of lauric acid and amyl alcohol, results in a crude product containing unreacted starting materials, catalysts, and by-products.^{[2][3]} For high-purity applications, such as in cosmetics and pharmaceuticals, a robust purification method is essential. This application note details a comprehensive protocol for the purification of synthetic **amyl laurate** using vacuum distillation, a technique well-suited for separating high-boiling, thermally sensitive compounds.

Physicochemical Properties of Amyl Laurate

A thorough understanding of the physicochemical properties of **amyl laurate** is crucial for designing an effective distillation process. Key properties are summarized in the table below.

Property	Value
Molecular Formula	C17H34O2[3]
Molecular Weight	270.45 g/mol [3]
Appearance	Colorless to pale yellow oily liquid[1][3]
Boiling Point	170 °C at 2 mmHg[1], 190 °C at 2666 Pa[3][4]
Density	0.856 g/mL at 25 °C[1][3]
Solubility	Soluble in ethanol, insoluble in water[1][3]

Principle of Purification by Distillation

Distillation separates components of a liquid mixture based on differences in their boiling points. For a compound like **amyl laurate** with a high atmospheric boiling point, vacuum distillation is employed to lower the boiling temperature, thereby preventing thermal degradation. By carefully controlling the temperature and pressure, **amyl laurate** can be vaporized, leaving behind less volatile impurities, and then condensed back into a liquid state, resulting in a product of significantly higher purity.

Experimental Protocol

This protocol outlines the steps for the purification of synthetic **amyl laurate** by vacuum distillation.

1. Pre-distillation Workup of Crude **Amyl Laurate**

Prior to distillation, it is often necessary to remove non-volatile impurities and unreacted starting materials from the crude synthetic mixture.

- **Neutralization:** If the synthesis was acid-catalyzed, the crude product may contain residual acid. This can be neutralized by washing with a dilute aqueous solution of a weak base, such as sodium bicarbonate, followed by washing with distilled water until the aqueous layer is neutral.

- **Drying:** Any residual water in the crude product should be removed before distillation to prevent bumping and to ensure accurate temperature readings. This can be achieved by drying over an anhydrous drying agent like magnesium sulfate or sodium sulfate, followed by filtration.

2. Vacuum Distillation

Materials and Equipment:

- Round-bottom flask
- Heating mantle with a magnetic stirrer
- Short path distillation head with a condenser and collection flask
- Thermometer or temperature probe
- Vacuum pump
- Cold trap
- Pressure gauge (manometer)
- Glass wool for insulation

Procedure:

- **Assembly:** Assemble the distillation apparatus as shown in the workflow diagram below. Ensure all glass joints are properly sealed with vacuum grease.
- **Charging the Flask:** Charge the round-bottom flask with the pre-treated and dried crude **amyl laurate**. Add a magnetic stir bar for smooth boiling.
- **Initiating Vacuum:** Start the vacuum pump and allow the pressure in the system to stabilize at the desired level (e.g., -0.090 to -0.100 MPa).^{[2][5]}
- **Heating:** Begin heating the distillation flask gently with the heating mantle while stirring.

- **Fraction Collection:** As the temperature rises, lower-boiling impurities will distill first. These should be collected in a separate receiving flask and discarded. The main fraction containing the purified **amyl laurate** should be collected at the specified temperature and pressure. A patent for the synthesis of iso**amyl laurate** specifies collecting the purified fraction at 148-150°C under a vacuum of -0.097 MPa.[\[2\]](#)[\[5\]](#)
- **Completion:** Once the main fraction has been collected and the distillation rate slows significantly, turn off the heating and allow the system to cool under vacuum.
- **System Shutdown:** Once the apparatus has cooled to room temperature, slowly and carefully vent the system to atmospheric pressure before turning off the vacuum pump.
- **Product Characterization:** The purity of the collected **amyl laurate** fraction should be assessed using appropriate analytical techniques.

3. Purity Assessment

The purity of the distilled **amyl laurate** can be determined by several methods:

- **Gas Chromatography (GC):** GC is a powerful technique for separating and quantifying the components of a mixture. A high-purity sample of **amyl laurate** will show a single major peak. The purity can be expressed as a percentage of the total peak area.
- **Acid Value:** The acid value is a measure of the amount of free acid in a sample. A low acid value (e.g., 0.02-0.07) indicates successful removal of acidic impurities.[\[2\]](#)[\[5\]](#)
- **Refractive Index:** The refractive index is a physical property that can be used to assess the purity of a liquid. The measured refractive index should be compared to the literature value for pure **amyl laurate**.

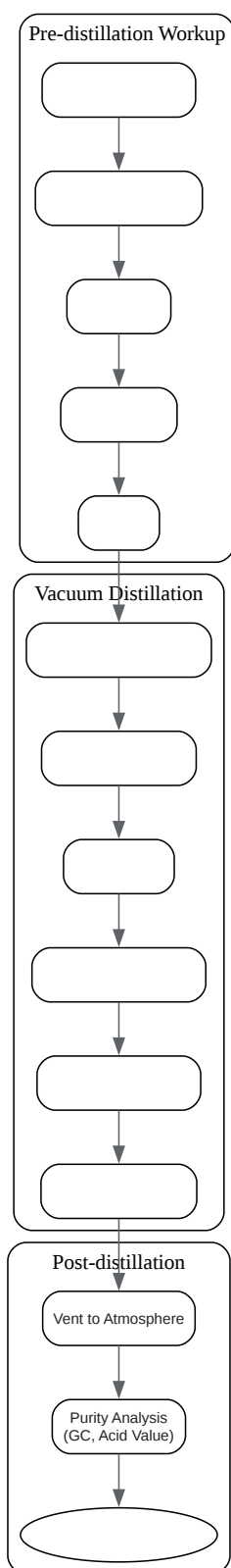
Quantitative Data Summary

The following table summarizes typical data obtained from the purification of synthetic **amyl laurate** by distillation, based on patent literature.

Parameter	Value	Reference
Distillation Pressure	-0.090 to -0.100 MPa	[2] [5]
Distillation Temperature	140-150 °C	[2] [5]
Yield	>99%	[2] [5]
Final Purity (by GC)	>97%	[6]
Final Acid Value	0.02 - 0.07	[2] [5]

Visualizations

Experimental Workflow for **Amyl Laurate** Purification



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References

- 1. ISOAMYL LAURATE - Ataman Kimya [atamanchemicals.com]
- 2. Preparation method of isoamyl laurate - Eureka | Patsnap [eureka.patsnap.com]
- 3. chembk.com [chembk.com]
- 4. China ISOAMYL LAURATE CAS 6309-51-9 factory and manufacturers | Unilong [unilongmaterial.com]
- 5. CN109651143A - A kind of preparation method of isoamyl laurate - Google Patents [patents.google.com]
- 6. isoamyl laurate, 6309-51-9 [thegoodscentcompany.com]
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